

2-Ethyl-5-nitropyridine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: **2-Ethyl-5-nitropyridine**

Cat. No.: **B1587371**

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An In-Depth Technical Guide to the Material Safety of **2-Ethyl-5-nitropyridine**

This guide provides a comprehensive technical overview of the material safety data for **2-Ethyl-5-nitropyridine** (CAS No. 5446-93-5), tailored for researchers, scientists, and professionals in drug development. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure accuracy and practical relevance in a laboratory and development setting.

Introduction to **2-Ethyl-5-nitropyridine**

2-Ethyl-5-nitropyridine is a substituted pyridine derivative that serves as a valuable intermediate in organic synthesis. The presence of both an ethyl group and a nitro group on the pyridine ring imparts a unique reactivity profile, making it a key building block in the synthesis of more complex molecules.^[1] In the pharmaceutical industry, nitropyridine derivatives are crucial for constructing a wide range of Active Pharmaceutical Ingredients (APIs), as the electron-withdrawing nature of the nitro group significantly influences the reactivity of the pyridine core for various chemical transformations.^[1] A thorough understanding of its chemical properties and associated hazards is paramount for ensuring safe handling and its effective application in research and development.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **2-Ethyl-5-nitropyridine** are summarized below. These properties are critical for designing experiments, understanding its

behavior in different environments, and planning for safe storage and handling.

Property	Value	Reference
Chemical Formula	C ₇ H ₈ N ₂ O ₂	[2]
Molecular Weight	152.15 g/mol	[3]
Appearance	Colorless to light yellow liquid	[3]
CAS Number	5446-93-5 (related CAS 31557-73-0)	[3]
Boiling Point	248 °C	[3]
Density	1.195 g/cm ³	[3]
Flash Point	104 °C	[3]
Solubility	Insoluble in water.[4]	

Hazard Identification and Toxicological Profile

Understanding the potential hazards is the cornerstone of safe laboratory practice. **2-Ethyl-5-nitropyridine** is classified as a hazardous substance.

GHS Classification:

- Skin Irritation: Category 2[5]
- Serious Eye Irritation: Category 2[5]
- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful if swallowed, in contact with skin, or if inhaled.[3]

Hazard Statements:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]

- H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[3]

Toxicological Insights: While specific toxicological studies on **2-Ethyl-5-nitropyridine** are not extensively detailed in the provided results, data from related nitropyridine compounds suggest that the primary concerns are irritant effects on skin and eyes.[5][6] A study on 2-ethyl-4-nitropyridine N-oxide, a structurally similar compound, revealed a toxic effect on the blood system in subacute experiments and a pronounced irritating effect on the mucous membranes of the eyes. Given the "toxic" classification from some suppliers, it is prudent to handle this compound with a high degree of caution, assuming significant toxicity via all routes of exposure until more specific data becomes available.

First-Aid Measures

In the event of accidental exposure, immediate and appropriate first-aid is critical. The following protocols are recommended:

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing.[6][7] If the person feels unwell or breathing is difficult, seek immediate medical attention.[7]
- Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected area thoroughly with plenty of soap and water.[5][6] If skin irritation occurs, seek medical advice.[5]
- Eye Contact: Rinse cautiously with water for several minutes.[6][7] If contact lenses are present and easy to remove, do so. Continue rinsing. If eye irritation persists, get medical advice/attention.[5][7]
- Ingestion: Rinse the mouth with water.[9] Do NOT induce vomiting.[10] Call a POISON CENTER or doctor immediately if you feel unwell.[8][11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7][12] Water mist can be used to cool closed containers.[12]
- Specific Hazards: During a fire, hazardous decomposition products may be formed. These include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[6][7]

Containers may explode when heated, and vapors may form explosive mixtures with air.[\[12\]](#)

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode and full protective gear.[\[6\]](#)[\[12\]](#)

Accidental Release Measures

Proper containment and cleanup of spills are essential to prevent exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to a safe area.[\[5\]](#) Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and, if necessary, a respirator. Avoid breathing vapors or mist.[\[7\]](#) Ensure adequate ventilation. Remove all sources of ignition.[\[13\]](#)
- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways.[\[5\]](#)[\[13\]](#)
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable, labeled container for disposal.[\[13\]](#) For large spills, dike the area to contain the spill and collect the material for disposal.[\[4\]](#)

Handling and Storage

Adherence to proper handling and storage protocols is a primary preventative safety measure.

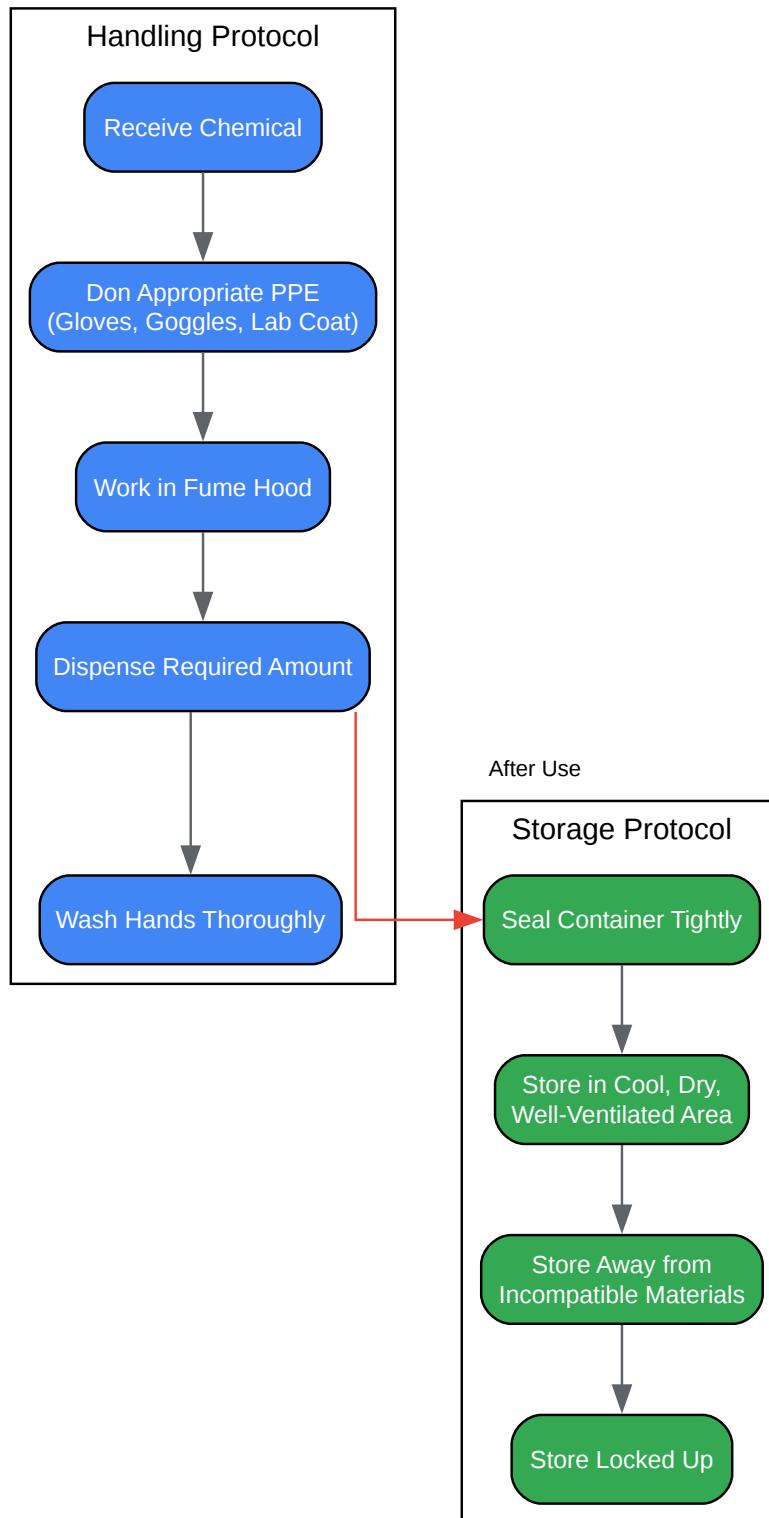
Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[6\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[7\]](#)[\[14\]](#)

Storage Conditions:

- Keep the container tightly closed.[5][6]
- Store in a dry, cool, and well-ventilated place.[6][14]
- Store locked up.[14]
- Store away from incompatible materials, such as strong oxidizing agents and acids.[6][7]

Workflow: Safe Handling and Storage of 2-Ethyl-5-nitropyridine

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Caption: Safe handling and storage workflow for **2-Ethyl-5-nitropyridine**.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are the primary means of minimizing worker exposure.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.[6] Use a local exhaust ventilation system (fume hood). Eyewash stations and safety showers should be close to the workstation.[5][6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[6][7]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[7]
 - Respiratory Protection: When engineering controls are not sufficient, a NIOSH/MSHA-approved respirator may be necessary.
 - Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices.[6] Do not eat, drink, or smoke when using this product.[8]

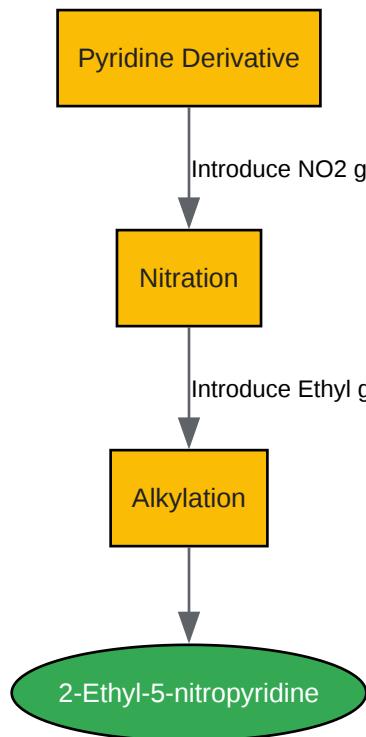
Stability and Reactivity

- Chemical Stability: The compound is stable under normal, recommended storage conditions. [6][7]
- Conditions to Avoid: Avoid exposure to heat, open flames, hot surfaces, and sources of ignition.[7] Also, avoid incompatible products.[6][7]
- Incompatible Materials: Strong oxidizing agents[6] and acids.[7]
- Hazardous Decomposition Products: Under thermal decomposition, it can release toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[6][7]

Synthesis Pathway and Applications

While various synthetic routes exist, nitropyridines are often synthesized through multi-step processes. For instance, 2-hydroxy-5-nitropyridine, a related precursor, can be formed by condensing 2-halogenated acrylates with nitromethane and triethyl orthoformate, followed by cyclization.[15] The ethyl group can be introduced through various standard organic chemistry reactions.

Conceptual Synthesis Pathway



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Caption: Simplified conceptual synthesis pathway for **2-Ethyl-5-nitropyridine**.

The primary application for researchers is its use as a versatile building block for synthesizing more complex molecules, particularly in the development of new pharmaceutical agents and agrochemicals.[1][16][17]

Disposal Considerations

Waste disposal must be conducted in compliance with all local, state, and federal regulations.

- Product Disposal: Dispose of this material and its container at a licensed hazardous waste disposal plant.[14] Do not allow the product to enter drains or waterways.[13]
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected for disposal as hazardous waste.[18] Once cleaned, the container may be recycled or disposed of according to regulations.[18]

Conclusion

2-Ethyl-5-nitropyridine is a valuable chemical intermediate with significant utility in drug discovery and scientific research. However, its hazardous properties, including its potential toxicity and irritant effects, necessitate strict adherence to safety protocols. By understanding its chemical profile, implementing robust engineering controls, utilizing appropriate personal protective equipment, and following prescribed handling and disposal procedures, researchers can safely harness the synthetic potential of this compound.

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